

An In-depth Technical Guide to 2,4-Dichloro-6-methylphenol

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Compound of Interest

Compound Name: 3,6-Dichloro-2-methylphenol

CAS No.: 16601-99-3

Cat. No.: B099169

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An important clarification on chemical nomenclature: The topic requested was "**3,6-Dichloro-2-methylphenol**." Following a comprehensive search, this name appears to be ambiguous or non-standard in chemical literature and databases. The substitution pattern described (positions 3 and 6 on a 2-methylphenol) is more precisely named 2,4-Dichloro-6-methylphenol. Therefore, this guide focuses on the well-documented and commercially relevant compound 2,4-Dichloro-6-methylphenol, Chemical Abstracts Service (CAS) number 1570-65-6. This compound is a chlorinated derivative of o-cresol and serves as a vital intermediate in various chemical syntheses.

This guide is intended for researchers, scientists, and professionals in drug development, providing a comprehensive overview of its chemical properties, synthesis, analysis, and safety protocols.

Section 1: Chemical Identity and Physicochemical Properties

Accurate identification is the cornerstone of any chemical research. 2,4-Dichloro-6-methylphenol is a distinct chlorinated aromatic compound with specific physical and chemical

characteristics that dictate its handling, reactivity, and applications.

Chemical Identifiers

A consistent set of identifiers is crucial for cross-referencing information across different databases and publications.

Identifier	Value	Source
CAS Number	1570-65-6	[1] [2]
IUPAC Name	2,4-dichloro-6-methylphenol	[1] [2]
Synonyms	4,6-Dichloro-o-cresol, 4,6-Dichloro-2-methylphenol	[2] [3]
Molecular Formula	C ₇ H ₆ Cl ₂ O	[1] [2]
EINECS Number	216-382-9	[3]
PubChem CID	15292	[1]

Physicochemical Data

The compound's physical properties are essential for designing experimental conditions, such as solvent selection and purification methods.

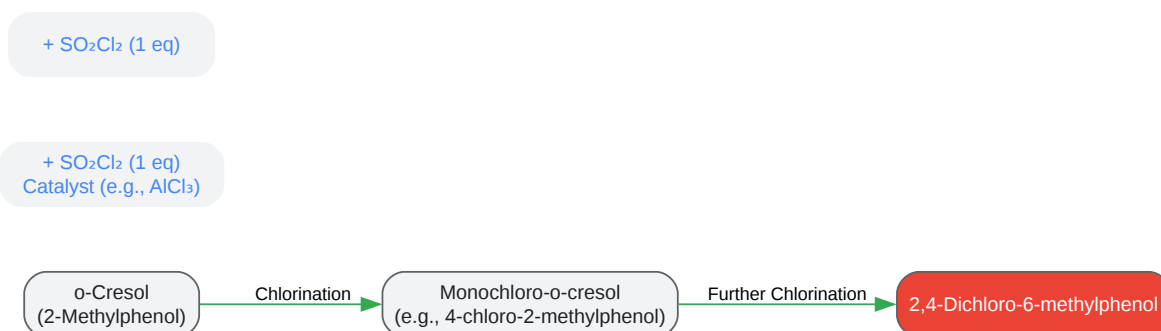
Property	Value	Unit	Source
Molecular Weight	177.03	g/mol	[2][3]
Appearance	White to off-white crystalline powder	-	[4]
Melting Point	53	°C	[3]
Boiling Point	225	°C	[3]
Solubility	Sparingly soluble in water; Soluble in ethanol, acetone	-	[4]
Vapor Pressure	0.00524	mmHg at 25°C	[5]
LogP (Octanol/Water)	3.2	-	[6]

Section 2: Synthesis and Manufacturing

The primary route for synthesizing 2,4-Dichloro-6-methylphenol involves the regioselective chlorination of o-cresol. The choice of chlorinating agent and catalyst is critical to achieving high yield and selectivity, minimizing the formation of other chlorinated isomers.

General Synthesis Pathway

The most common industrial and laboratory synthesis involves the direct chlorination of 2-methylphenol (o-cresol). The hydroxyl and methyl groups on the benzene ring are ortho-, para-directing activators. To achieve the desired 2,4-dichloro substitution pattern, careful control of reaction conditions is necessary. Sulfuryl chloride (SO₂Cl₂) is often a preferred chlorinating agent over chlorine gas for better selectivity in laboratory settings.



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Synthesis of 2,4-Dichloro-6-methylphenol from o-cresol.

Laboratory Synthesis Protocol

This protocol describes a representative method for the chlorination of o-cresol. The causality behind using a Lewis acid catalyst like AlCl₃ is to polarize the chlorinating agent, making it a more effective electrophile for aromatic substitution.

Materials:

- o-Cresol
- Sulfuryl chloride (SO₂Cl₂)
- Anhydrous aluminum chloride (AlCl₃) or another suitable Lewis acid catalyst
- Dichloromethane (DCM) or another inert solvent
- Sodium bicarbonate (NaHCO₃) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask, dropping funnel, magnetic stirrer, and reflux condenser

Procedure:

- **Reaction Setup:** In a fume hood, dissolve o-cresol in an appropriate volume of dry DCM in a round-bottom flask equipped with a magnetic stirrer. Cool the flask in an ice bath.
- **Catalyst Addition:** Carefully add a catalytic amount of anhydrous AlCl_3 to the solution. The catalyst activates the chlorinating agent, promoting electrophilic aromatic substitution.
- **Chlorination:** Add sulfuryl chloride dropwise from a dropping funnel to the stirred solution over 30-60 minutes, maintaining the temperature below 10°C . This controlled addition is crucial to manage the exothermic reaction and improve selectivity.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.
- **Workup:** Quench the reaction by slowly adding water. Transfer the mixture to a separatory funnel and wash the organic layer sequentially with dilute HCl, saturated NaHCO_3 solution (to neutralize any remaining acid), and brine. The washing steps are essential to remove the catalyst and byproducts.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by recrystallization or column chromatography to obtain pure 2,4-Dichloro-6-methylphenol.

Section 3: Applications in Research and Development

2,4-Dichloro-6-methylphenol is primarily used as a chemical intermediate. Its reactive sites—the hydroxyl group and the open positions on the aromatic ring—allow for further functionalization.

- **Antiseptics and Disinfectants:** This compound exhibits broad-spectrum antimicrobial activity against bacteria and fungi.^[4] Its mechanism of action involves the disruption of microbial cell membranes and the inhibition of essential enzymes.^[4] This property makes it a precursor or an active component in some disinfectant formulations.

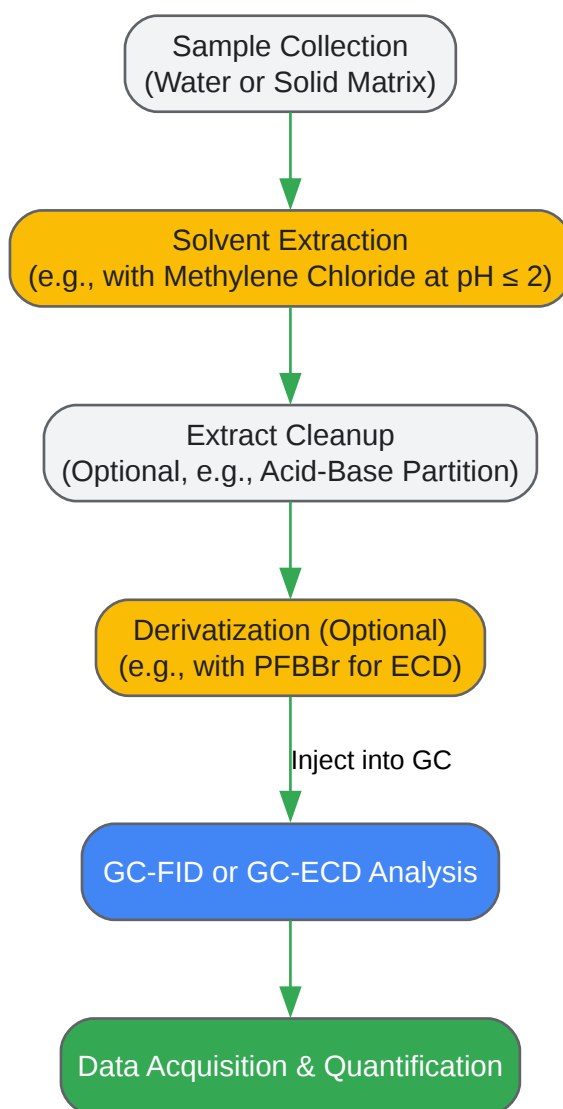
- **Agrochemical Synthesis:** It serves as a building block for certain herbicides and pesticides. The specific chlorine and methyl substitution pattern is a key feature for the biological activity of the final agrochemical product.
- **Pharmaceutical Intermediates:** While not typically an active pharmaceutical ingredient (API) itself, it can be a crucial starting material in the multi-step synthesis of more complex pharmaceutical compounds. Related structures, like 2,4-Dichloro-6-Amino Phenol, are noted as key intermediates for API synthesis.[7]

Section 4: Analytical Methodologies

Accurate quantification and identification of 2,4-Dichloro-6-methylphenol are essential for quality control, environmental monitoring, and research. Gas Chromatography (GC) is the most common and effective technique.

Gas Chromatography (GC) Analysis

EPA Method 8041A provides a robust framework for the analysis of phenols, including chlorinated phenols, by GC.[8] The method can be adapted for various matrices.



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General workflow for the analysis of phenols via GC.

Protocol: GC-FID Analysis of Phenols (Adapted from EPA 8041A)

This protocol outlines the analysis of underivatized phenols. A Flame Ionization Detector (FID) is suitable for this purpose. For higher sensitivity to halogenated compounds, an Electron Capture Detector (ECD) can be used, which often requires derivatization of the phenol to a more volatile and electron-capturing species.[8]

1. Sample Preparation (Water Matrix):

- Acidify a 1 L water sample to a pH of ≤ 2 with sulfuric acid. This protonates the phenol, making it less water-soluble and more extractable into an organic solvent.
- Extract the sample with methylene chloride using a separatory funnel (Method 3510) or continuous liquid-liquid extraction (Method 3520).[8]
- Dry the extract with anhydrous sodium sulfate and concentrate it to a final volume of 1-10 mL.

2. GC-FID Conditions:

- Column: A fused-silica, open-tubular, wide-bore column (e.g., DB-5 or equivalent) offers good resolution and selectivity.[8]
- Injector: Use a splitless or on-column injection to maximize the transfer of the analyte to the column.
- Temperatures:
 - Injector: 250°C
 - Detector (FID): 300°C
 - Oven Program: Start at 60°C, hold for 2 minutes, then ramp to 240°C at 8°C/min. This temperature program allows for the separation of various phenols with different boiling points.
- Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Calibration: Prepare a multi-point calibration curve using certified standards of 2,4-Dichloro-6-methylphenol to ensure accurate quantification.

Section 5: Safety, Handling, and Toxicology

2,4-Dichloro-6-methylphenol is a hazardous substance and must be handled with appropriate precautions. All information should be verified with a current Safety Data Sheet (SDS) before handling.

GHS Hazard Classification

The Globally Harmonized System (GHS) provides a standardized way to classify chemical hazards.

Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[1]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage	[1]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[1]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[\[9\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing.[\[9\]](#)
- Respiratory Protection: If dust or aerosols may be generated, use a NIOSH-approved respirator with an appropriate cartridge.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)

First Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[\[9\]](#)

- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice.[9]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[9]

Conclusion

2,4-Dichloro-6-methylphenol (CAS 1570-65-6) is a significant chemical intermediate with well-defined properties, synthesis routes, and analytical methods. Its utility in producing antiseptics and agrochemicals underscores its industrial importance. However, its hazardous nature demands strict adherence to safety protocols. This guide provides a foundational technical overview to support researchers and scientists in its safe and effective use.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2,4-Dichloro-6-methylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b099169/docs#an-in-depth-technical-guide-to-2-4-dichloro-6-methylphenol>]

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